

Essential Guide to the Safe Disposal of ML-SI1

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Compound of Interest

Compound Name: ML-SI1

Cat. No.: B10824797

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For researchers and drug development professionals, the responsible management and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the proper disposal of **ML-SI1**, a TRPML inhibitor. Given that specific disposal instructions for **ML-SI1** are not readily available, the following procedures are based on established best practices for the disposal of hazardous chemical waste and should be implemented in strict accordance with your institution's Environmental Health and Safety (EHS) guidelines.

Compound Data Summary

A clear understanding of the compound's properties is the first step toward safe handling and disposal. The following table summarizes key information for **ML-SI1**.[\[1\]](#)[\[2\]](#)

Property	Value
Chemical Name	ML-SI1
Molecular Formula	C ₂₃ H ₂₆ Cl ₂ N ₂ O ₃ [1]
Molecular Weight	449.37 g/mol [1][2]
Appearance	Solid, Off-white to yellow[1]
Primary Function	TRPML inhibitor with an IC ₅₀ of 15 µM for TRPML1[1][2]
Solubility	Soluble in DMSO[1][2]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 2 years, -20°C for 1 year.[1]

Step-by-Step Disposal Protocol for ML-SI1

As a biologically active small molecule, **ML-SI1** and all materials contaminated with it must be treated as hazardous chemical waste.[3] Improper disposal can pose risks to human health and the environment.

Waste Identification and Segregation

- Treat as Hazardous Waste: All forms of **ML-SI1**, including the pure compound, solutions, and contaminated labware, must be managed as hazardous chemical waste.[3]
- Segregate Waste Streams: Do not mix **ML-SI1** waste with non-hazardous trash, sharps, or biological waste unless specifically permitted by your institution's EHS department.[3]

Waste Collection and Containment

- Solid Waste:
 - Collect unused or expired **ML-SI1** powder, along with contaminated personal protective equipment (PPE) such as gloves and weigh boats, in a designated, leak-proof container. [3]

- A high-density polyethylene (HDPE) container is generally a suitable choice.[3]
- The container must be clearly labeled as "Hazardous Waste" and specify the full chemical name: "**ML-SI1**".[3]
- Liquid Waste:
 - Collect solutions containing **ML-SI1** (e.g., dissolved in DMSO) in a separate, leak-proof, and chemically compatible container.[3]
 - The container must be securely capped and labeled as "Hazardous Waste," listing all chemical constituents and their approximate concentrations (e.g., "**ML-SI1** in DMSO").[3]
- Contaminated Labware:
 - Disposable Labware: Items such as pipette tips and microfuge tubes that are heavily contaminated with **ML-SI1** should be collected as solid hazardous waste.[3]
 - Reusable Glassware: A triple-rinse procedure is recommended for cleaning reusable glassware. The first two rinses should be with a suitable solvent (e.g., ethanol or acetone), and this rinseate must be collected as hazardous liquid waste. The third rinse can be with water, which should also be collected as hazardous waste.[3]

Labeling and Storage

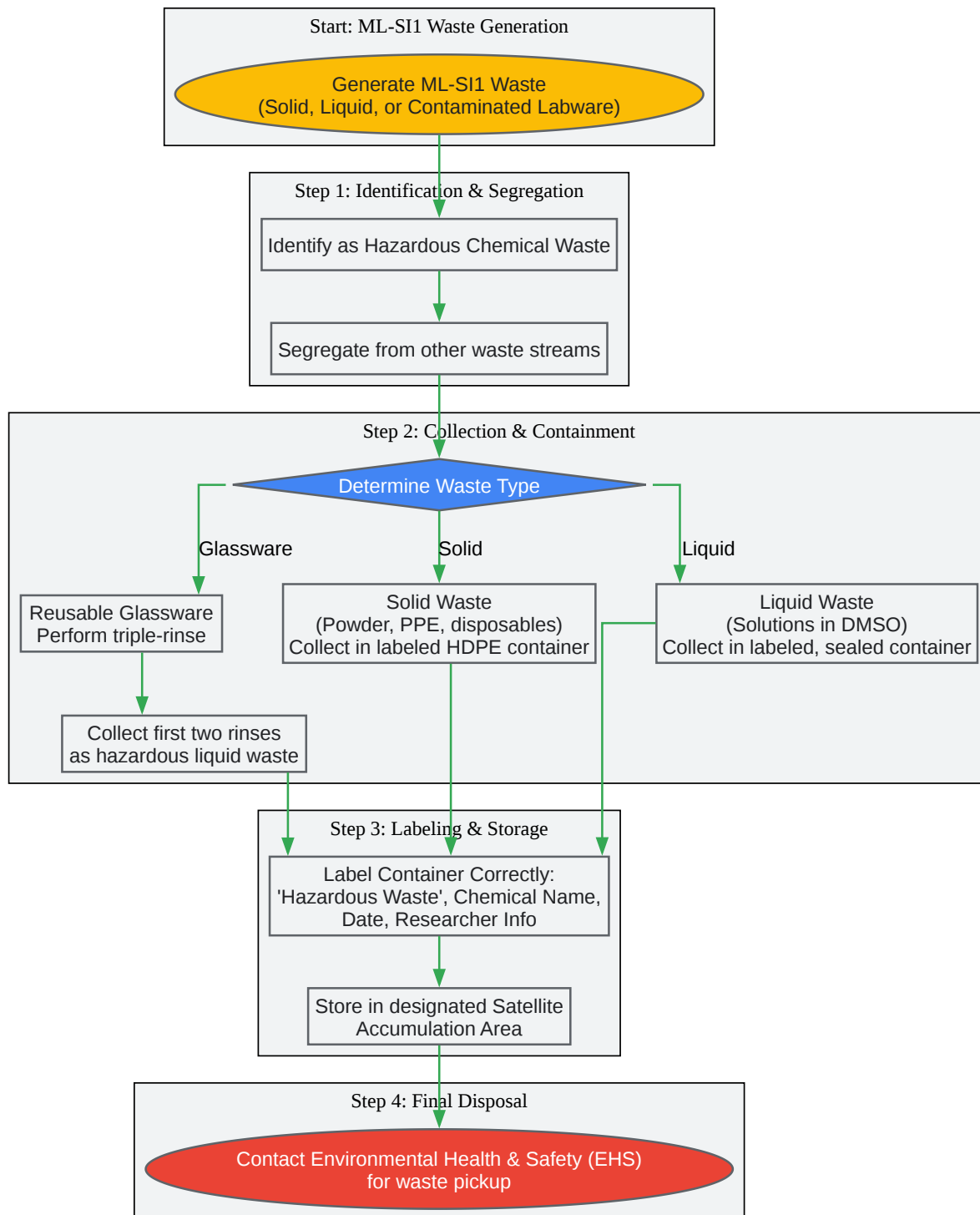
- Proper Labeling: All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name of the contents, the accumulation start date, and the name and contact information of the responsible researcher.[3]
- Secure Storage: Store all **ML-SI1** waste containers in a designated and secure satellite accumulation area within the laboratory, away from incompatible materials.[3]

Final Disposal

- Contact EHS: Once your waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and proper disposal according to all federal, state, and local regulations.

Experimental Workflow for Disposal

To provide a clear visual guide for the disposal process, the following diagram outlines the decision-making and procedural steps for handling **ML-SI1** waste.



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Caption: Logical workflow for the safe disposal of **ML-SI1** waste.

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References

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